

PF-00337210 Kinase Selectivity Profile: A Technical Guide

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Compound of Interest

Compound Name: PF 00337210

CAS No.: 854514-88-8

Cat. No.: B1683840

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the kinase selectivity profile of PF-00337210, a potent and orally bioavailable ATP-competitive inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the associated signaling pathways and experimental workflows.

Core Data: Kinase Inhibition Profile

PF-00337210 demonstrates high selectivity for VEGFR-2. Its inhibitory activity has been characterized against a panel of kinases, with the most significant potency observed against VEGFR-2. The compound preferentially binds to the unactivated, "DFG-out" conformation of the kinase.^{[1][2]}

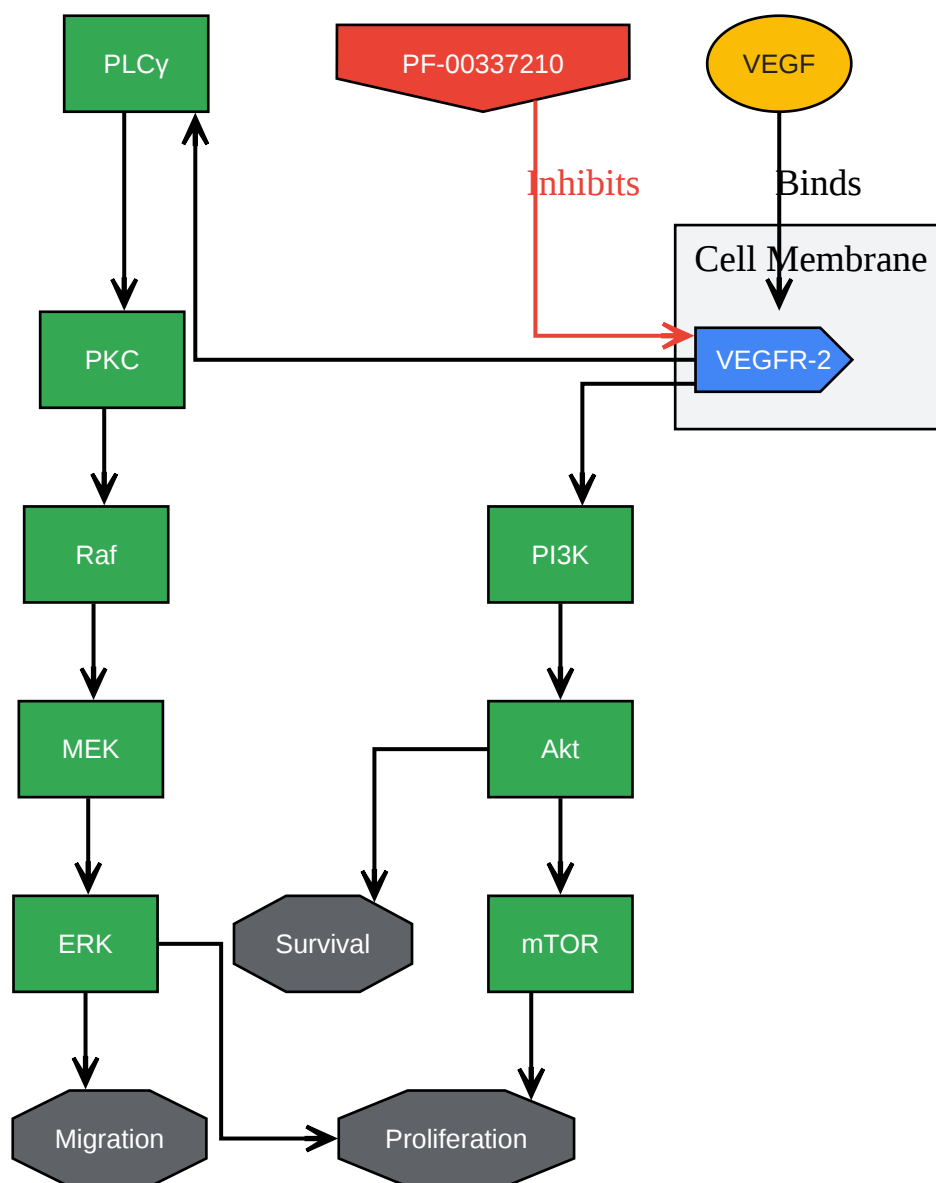
The table below summarizes the inhibitory constants (K_i) and cellular half-maximal inhibitory concentrations (IC_{50}) for PF-00337210 against key kinases.

Kinase Target	Inhibition Parameter	Value (nM)	Notes
VEGFR-2 (unactivated)	Ki	0.7	Biochemical assay. [1] [3]
VEGFR-2 (phosphorylated)	Ki	8.8	Biochemical assay. [1] [3]
VEGFR-2 (human)	Cellular IC50	0.87 ± 0.11	Inhibition of autophosphorylation. [1]
VEGFR-2 (murine)	Cellular IC50	0.83 ± 0.29	Inhibition of autophosphorylation. [1]
KIT	Cellular IC50	9.6 ± 3.4	[1]
CSF1-R	Cellular IC50	13 ± 3	[1]
PDGFR-α	Cellular IC50	11 ± 1	[1]
PDGFR-β	Cellular IC50	29 ± 8	[1]
Flt-3	Cellular IC50	>10,000	[1] [3]

Mechanism of Action and Signaling Pathway

PF-00337210 is an ATP-competitive inhibitor that selectively binds to the inactive "DFG-out" conformation of VEGFR-2.[\[1\]](#) This binding prevents the autophosphorylation of the receptor, thereby blocking the initiation of downstream signaling cascades that are crucial for angiogenesis, cell proliferation, migration, and survival.[\[4\]](#)[\[5\]](#)

The binding of Vascular Endothelial Growth Factor (VEGF) to VEGFR-2 normally triggers a series of downstream events, primarily through the PLCγ-PKC-MAPK and PI3K-Akt pathways.[\[6\]](#) By inhibiting VEGFR-2, PF-00337210 effectively abrogates these signaling pathways.



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VEGFR-2 signaling pathway and point of inhibition by PF-00337210.

Experimental Protocols

The following sections describe representative methodologies for key experiments used to characterize the kinase selectivity profile of a VEGFR-2 inhibitor like PF-00337210.

Biochemical Kinase Inhibition Assay (Luminescence-Based)

This assay determines the direct inhibitory effect of a compound on the enzymatic activity of isolated VEGFR-2 kinase. A common method measures the amount of ATP remaining after the kinase reaction; a decrease in luminescence indicates higher kinase activity (more ATP consumed).

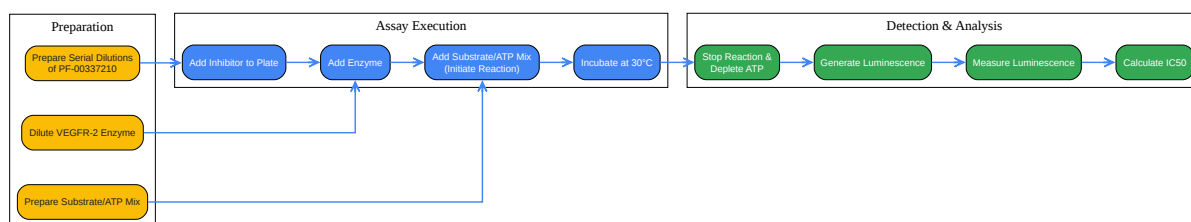
Materials:

- Recombinant human VEGFR-2 kinase
- Kinase assay buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- VEGFR-2 substrate (e.g., a synthetic peptide like Poly(Glu, Tyr) 4:1)
- ATP (at a concentration near the K_m for VEGFR-2)
- PF-00337210 (or test compound) dissolved in DMSO
- Luminescence-based kinase assay kit (e.g., ADP-Glo™)
- White, opaque 384-well assay plates

Procedure:

- **Inhibitor Preparation:** Prepare a serial dilution of PF-00337210 in DMSO. Further dilute these into the kinase assay buffer.
- **Reaction Setup:** In a 384-well plate, add the diluted inhibitor or DMSO (for control wells). Add the VEGFR-2 enzyme diluted in kinase assay buffer.
- **Kinase Reaction Initiation:** Add a mixture of the VEGFR-2 substrate and ATP to all wells to start the reaction.
- **Incubation:** Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes) to allow the kinase reaction to proceed.

- **ATP Depletion:** Add a reagent (e.g., ADP-Glo™ Reagent) to stop the kinase reaction and deplete the remaining ATP. Incubate at room temperature.
- **Signal Generation:** Add a kinase detection reagent to convert the generated ADP to ATP and produce a luminescent signal.
- **Data Acquisition:** Measure the luminescence using a plate reader.
- **Data Analysis:** Calculate the percent inhibition for each inhibitor concentration relative to controls and determine the IC50 value by fitting the data to a dose-response curve.



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Workflow for a biochemical kinase inhibition assay.

Cellular VEGFR-2 Autophosphorylation Assay

This assay measures the ability of a compound to inhibit the phosphorylation of VEGFR-2 within a cellular context, providing a more physiologically relevant measure of potency.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs) or other suitable cell line expressing VEGFR-2

- Cell culture medium
- Serum-free medium
- PF-00337210 (or test compound)
- Recombinant human VEGF-A
- Lysis buffer
- Antibodies: anti-phospho-VEGFR-2 (Tyr1175) and anti-total-VEGFR-2
- Western blotting or ELISA reagents

Procedure:

- Cell Culture: Culture HUVECs to near confluency.
- Serum Starvation: To reduce basal receptor activation, starve the cells in serum-free medium for 4-6 hours.
- Inhibitor Pre-treatment: Treat the starved cells with various concentrations of PF-00337210 for 1-2 hours.
- VEGF Stimulation: Stimulate the cells with an optimal concentration of VEGF-A (e.g., 50 ng/mL) for a short period (e.g., 5-10 minutes) to induce VEGFR-2 phosphorylation.
- Cell Lysis: Wash the cells with cold PBS and lyse them.
- Protein Quantification: Determine the protein concentration of each lysate.
- Detection: Analyze the levels of phosphorylated and total VEGFR-2 using Western blotting or ELISA.
- Data Analysis: Quantify the band intensities or ELISA signals and normalize the phosphorylated VEGFR-2 signal to the total VEGFR-2 signal. Determine the IC50 value by plotting the percent inhibition of phosphorylation against the inhibitor concentration.

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